

# Preliminary Toxicity Assessment of "BATU": A Technical Overview

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## Compound of Interest

Compound Name: BATU

Cat. No.: B605917

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Disclaimer: The term "**BATU**" is ambiguous and not clearly defined in publicly available scientific literature as a specific test compound for toxicity studies. Initial searches have identified "**BATU**" as a slang term for methamphetamine, a component of the name of a traditional medicinal plant "Gompang **Batu**" (*Lobelia nummularia* Lam), and a place name in Indonesia where a separate botanical study was conducted. This technical guide, therefore, presents a preliminary toxicity assessment of "Gompang **Batu**" extract as a case study, based on available research. This is intended to serve as a template for the type of in-depth technical guide requested, providing researchers, scientists, and drug development professionals with a framework for summarizing and presenting toxicological data.

## Introduction

"Gompang **Batu**" (*Lobelia nummularia* Lam) is a traditional medicinal plant. Preliminary toxicological evaluations are crucial to ascertain the safety profile of such botanical extracts before they can be considered for further development as medicinal raw materials. This guide summarizes the available preliminary toxicity data for various extracts of "Gompang **Batu**".

## Quantitative Toxicity Data

The acute toxicity of "Gompang **Batu**" extracts was evaluated using the Brine Shrimp Lethality Test (BSLT). The results are presented as the median lethal concentration (LC50), which is the concentration of the extract that is lethal to 50% of the test population.

Table 1: Acute Toxicity of "Gompang **Batu**" (*Lobelia nummularia* Lam) Extracts

Extract Solvent	LC50 (µg/mL)	Toxicity Classification
Ethanol	18.05	Very Toxic
Ethyl Acetate	27.59	Very Toxic
n-hexane	51.34	Toxic

## Experimental Protocols

The following is a detailed methodology for the Brine Shrimp Lethality Test (BSLT) as described in the cited study.

### 3.1. Preparation of Extracts

- Extraction Method: Maceration.
- Solvents Used: n-hexane, ethyl acetate, and ethanol.

### 3.2. Brine Shrimp Lethality Test (BSLT)

- Test Organism: Brine shrimp (*Artemia salina*) larvae.
- Assay Procedure:
  - Brine shrimp eggs are hatched in artificial seawater under constant aeration for 48 hours.
  - A stock solution of each plant extract is prepared.
  - Various concentrations of the extracts are prepared by serial dilution.
  - 10-15 brine shrimp nauplii are introduced into vials containing the different extract concentrations.
  - The vials are incubated for 24 hours under illumination.
  - The number of dead nauplii is counted after 24 hours.
  - The percentage of mortality is calculated for each concentration.

- Data Analysis: The LC50 values are determined using probit analysis.

## Phytochemical Analysis

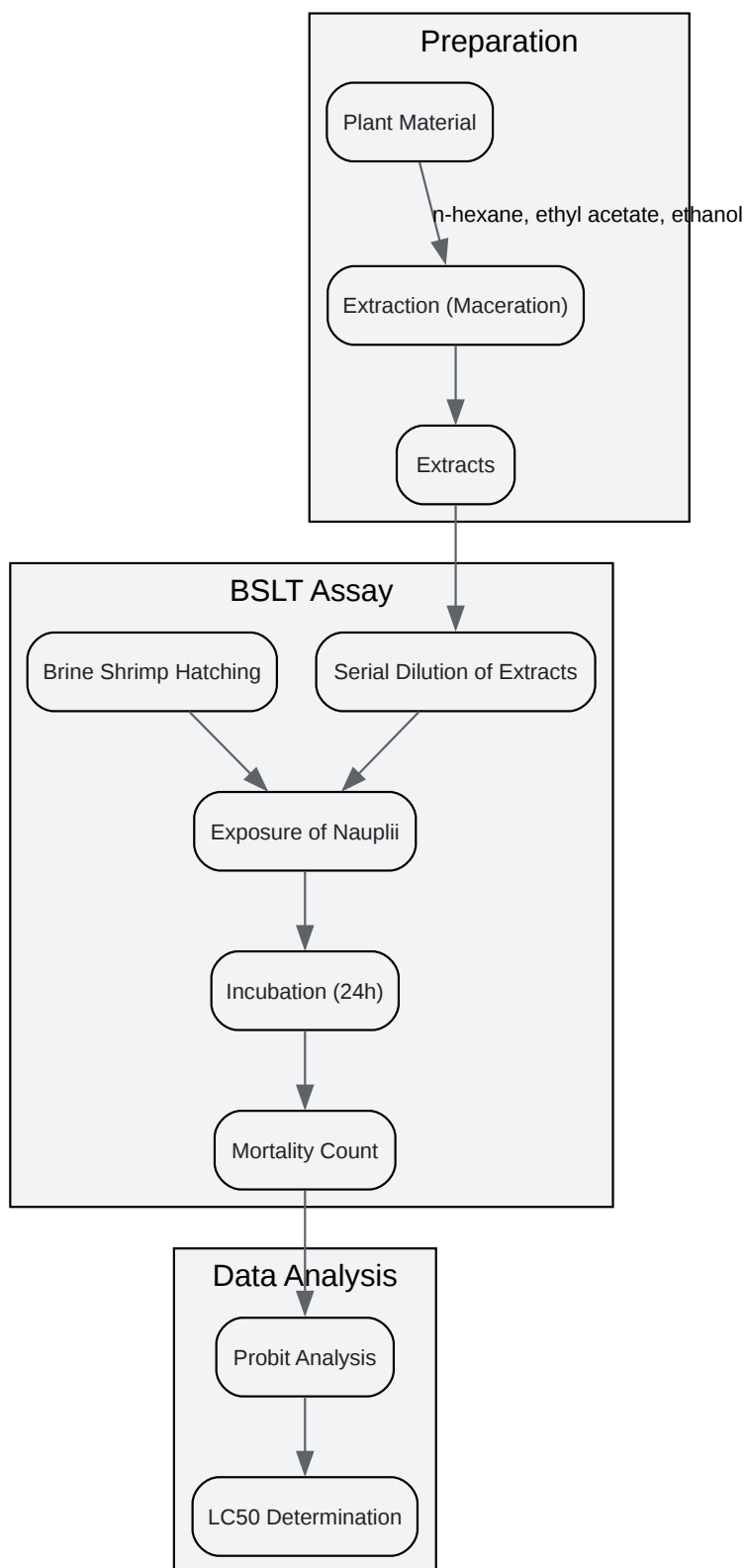
Phytochemical screening of the "Gompang **Batu**" extracts revealed the presence of several classes of compounds that may contribute to its biological activity and toxicity.

- Ethanol Extract: Contains abundant alkaloids, flavonoids, saponins, terpenoids, and tannins.
- Ethyl Acetate Extract: Contains moderate levels of alkaloids, steroids, flavonoids, saponins, and tannins.
- n-hexane Extract: Contains steroids and a small amount of tannins.

## Visualizations

### 5.1. Experimental Workflow for Brine Shrimp Lethality Test

The following diagram illustrates the workflow for the Brine Shrimp Lethality Test (BSLT) used to determine the acute toxicity of "Gompang **Batu**" extracts.

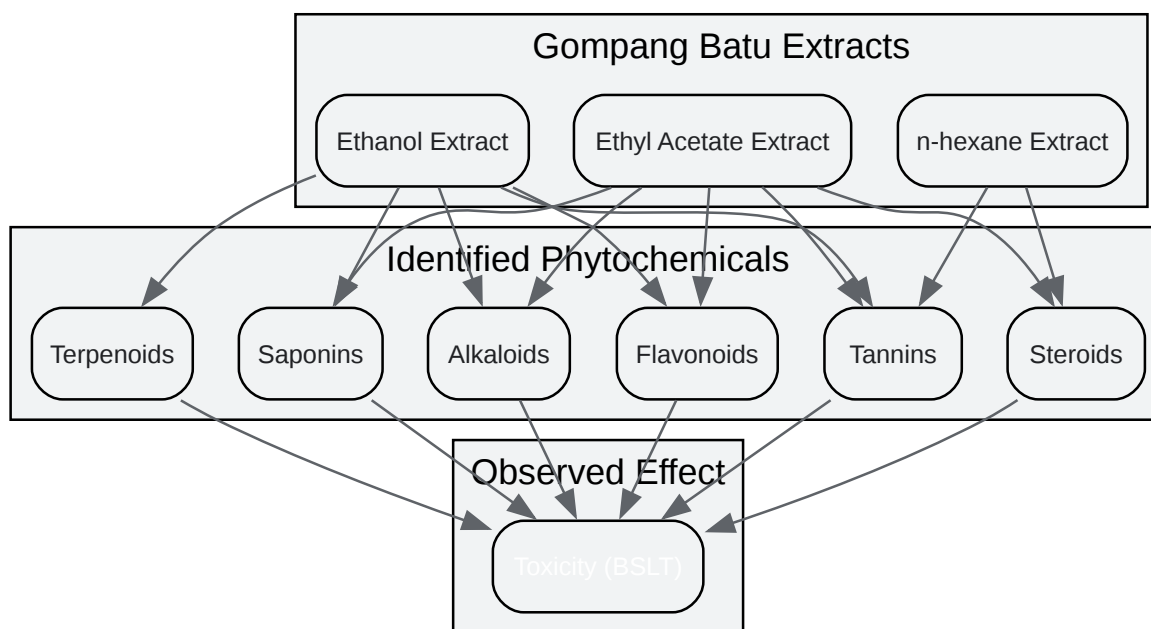


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Caption: Workflow of the Brine Shrimp Lethality Test (BSLT).

## 5.2. Logical Relationship of Phytochemicals to Toxicity

The following diagram illustrates the potential relationship between the phytochemicals identified in the "Gompang **Batu**" extracts and the observed toxicity.



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Caption: Phytochemical contribution to the toxicity of "Gompang **Batu**".

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